

An In-depth Technical Guide to Versetamide: Chemical Structure and Properties

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Compound of Interest

Compound Name: Versetamide
CAS No.: 129009-83-2
Cat. No.: B162505

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Introduction

Versetamide is a complex organic molecule primarily recognized for its role as a chelating agent. Its most notable application is as the ligand in the gadolinium-based MRI contrast agent, Gadofosveset trisodium. This guide provides a comprehensive overview of the chemical structure and known properties of **Versetamide**, intended to support research and development activities in medicinal chemistry, diagnostic imaging, and related fields.

Chemical Structure and Identification

Versetamide is a polyaminocarboxylic acid derivative with a linear backbone containing multiple nitrogen and oxygen atoms that act as Lewis bases, making it an effective chelator for metal ions.

IUPAC Name: 2-[bis[2-[carboxymethyl-[2-(2-methoxyethylamino)-2-oxoethyl]amino]ethyl]amino]acetic acid[1]

Chemical Formula: C₂₀H₃₇N₅O₁₀[\[1\]](#)

CAS Number: 129009-83-2[\[1\]](#)

Canonical SMILES:

COCCNC(=O)CN(CCN(CCN(CC(=O)NCCOC)CC(=O)O)CC(=O)O)CC(=O)O[\[1\]](#)

InChI: InChI=1S/C₂₀H₃₇N₅O₁₀/c1-34-9-3-21-16(26)11-24(14-19(30)31)7-5-23(13-18(28)29)6-8-25(15-20(32)33)12-17(27)22-4-10-35-2/h3-15H₂,1-2H₃, (H,21,26)(H,22,27)(H,28,29)(H,30,31)(H,32,33)[\[1\]](#)

InChIKey: AXFGWXLWCNPHP-UHFFFAOYSA-N[\[1\]](#)

Physicochemical Properties

The physicochemical properties of **Versetamide** are crucial for its function as a chelating agent and for the pharmacokinetic profile of its metal complexes. The available data, largely from computational models, are summarized below.

Property	Value	Source
Molecular Weight	507.5 g/mol	[1]
XLogP3	-9.3	[1]
Hydrogen Bond Donor Count	5	PubChem
Hydrogen Bond Acceptor Count	13	PubChem
Rotatable Bond Count	22	PubChem
Exact Mass	507.25404239 g/mol	[1]
Monoisotopic Mass	507.25404239 g/mol	[1]
Topological Polar Surface Area	198 Å ²	[1]

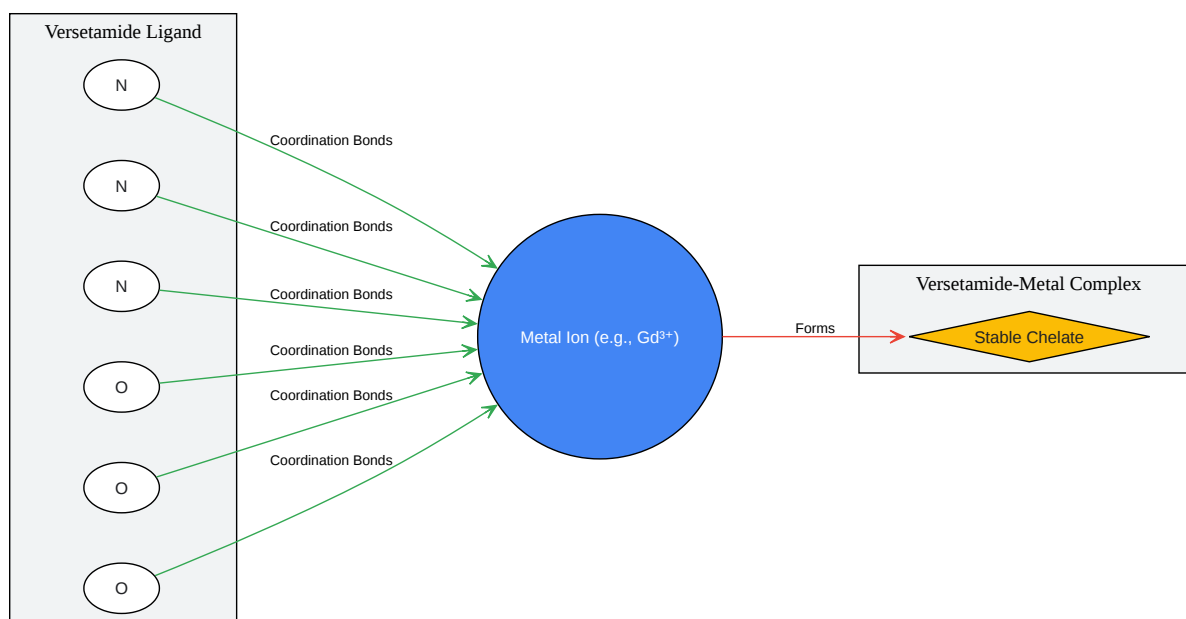
Note: Most of the available data on the physicochemical properties of **Versetamide** are computed and may not reflect experimentally determined values.

Mechanism of Action and Biological Activity

The primary function of **Versetamide** is to act as a multidentate ligand that can form stable complexes with metal ions. Its biological activity is therefore intrinsically linked to the properties of the resulting metallo-complex.

Chelation of Metal Ions

Versetamide's structure, with its multiple carboxylate and amine groups, allows it to wrap around a central metal ion, forming a stable chelate. This sequestration of the metal ion can prevent its undesired interactions with biological systems.



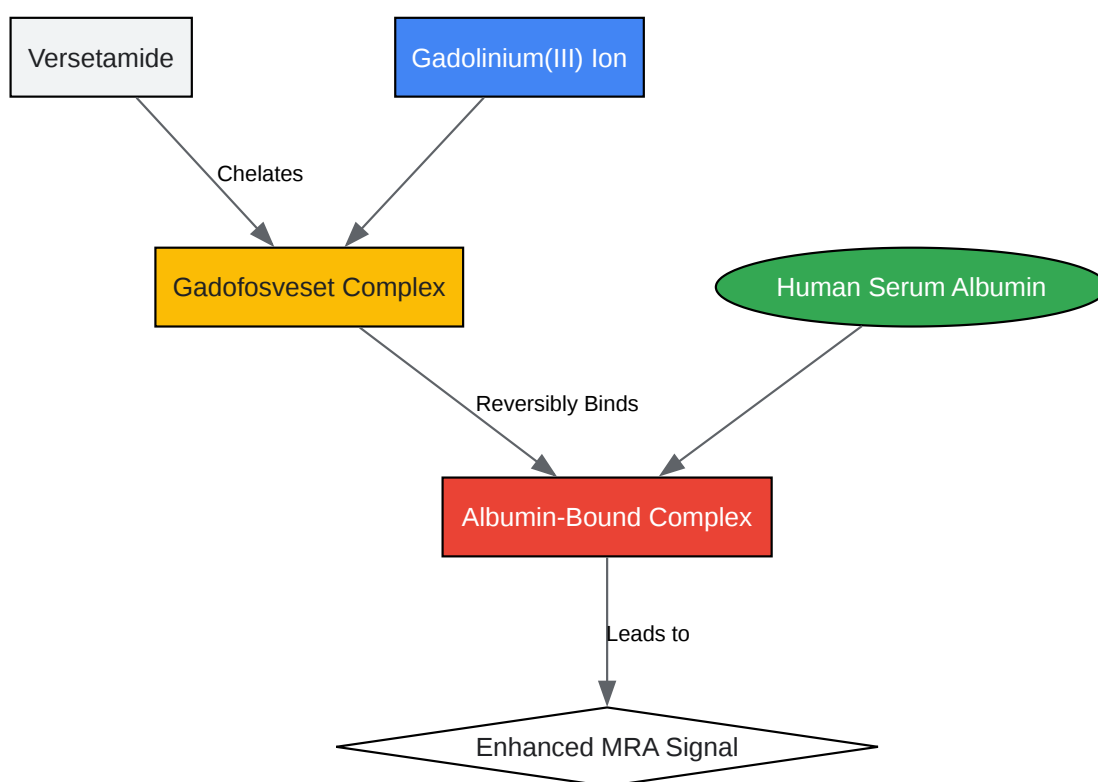
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Versetamide chelating a central metal ion.

Role in Gadofosveset Trisodium

In the context of the MRI contrast agent Gadofosveset trisodium, **Versetamide** chelates the paramagnetic gadolinium(III) ion. The resulting complex has a high affinity for human serum albumin. This reversible binding to albumin increases the rotational correlation time of the

gadolinium complex, which in turn enhances its T1 relaxivity, leading to a stronger signal in magnetic resonance angiography. This interaction also prolongs the vascular residence time of the contrast agent.



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Mechanism of action of Gadofosveset trisodium.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **Versetamide** are not readily available in the public domain. The following sections provide generalized methodologies based on standard organic chemistry techniques and procedures for similar chelating agents.

Synthesis of Versetamide (Hypothetical)

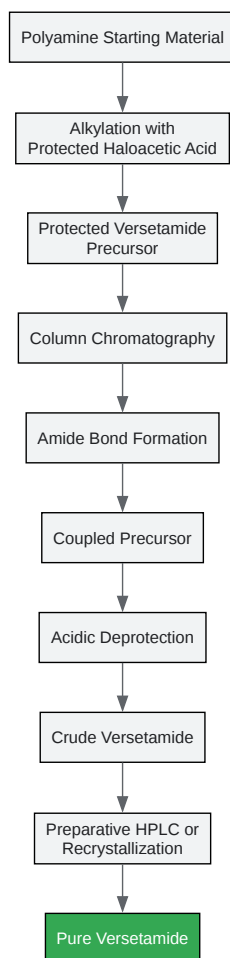
The synthesis of a polyaminocarboxylic acid like **Versetamide** would likely involve a multi-step process. A plausible synthetic route could involve the sequential alkylation of a polyamine backbone with protected haloacetic acid derivatives, followed by deprotection.

Materials:

- A suitable polyamine starting material (e.g., diethylenetriamine)
- A protected haloacetic acid (e.g., tert-butyl bromoacetate)
- A non-nucleophilic base (e.g., diisopropylethylamine)
- Anhydrous aprotic solvent (e.g., acetonitrile or DMF)
- Acid for deprotection (e.g., trifluoroacetic acid)
- Reagents for amide bond formation (e.g., a coupling agent like HATU and 2-methoxyethylamine)

Procedure:

- **Alkylation:** The starting polyamine is reacted with a molar excess of the protected haloacetic acid in the presence of a non-nucleophilic base in an anhydrous aprotic solvent. The reaction is typically stirred at room temperature or slightly elevated temperatures until completion, monitored by techniques like TLC or LC-MS.
- **Purification of Intermediate:** The protected **Versetamide** precursor is purified from the reaction mixture using column chromatography.
- **Amide Coupling:** A portion of the ester groups on the protected intermediate would be hydrolyzed and then coupled with 2-methoxyethylamine using a standard peptide coupling reagent.
- **Deprotection:** The protecting groups (e.g., tert-butyl) are removed by treatment with a strong acid like trifluoroacetic acid in a suitable solvent such as dichloromethane.
- **Final Purification:** The final **Versetamide** product is purified by recrystallization or preparative HPLC.



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References

- 1. radiopaedia.org [radiopaedia.org]

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